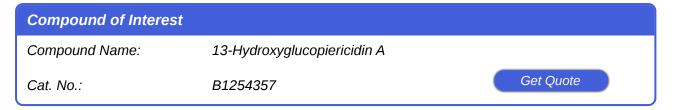




Application Notes and Protocols: 13-Hydroxyglucopiericidin A as a Biopesticide in Agricultural Research

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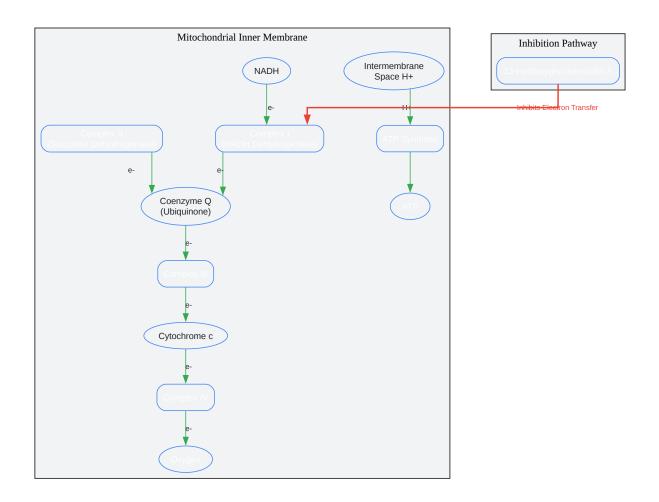
Introduction

13-Hydroxyglucopiericidin A is a glycosylated derivative of the piericidin family of natural products. Piericidins are produced by various species of Streptomyces bacteria and are known for their potent biological activities, including insecticidal, antimicrobial, and antitumor effects.[1] [2] The core structure of piericidins is characterized by a substituted 4-pyridinol ring connected to a polyketide side chain. This structural similarity to coenzyme Q allows piericidins to act as inhibitors of the mitochondrial electron transport chain.[1][3] Glycosylation, as seen in **13-Hydroxyglucopiericidin A**, can modulate the bioactivity, specificity, and stability of the parent compound.[1][4] These characteristics make **13-Hydroxyglucopiericidin A** a promising candidate for development as a biopesticide in sustainable agriculture.

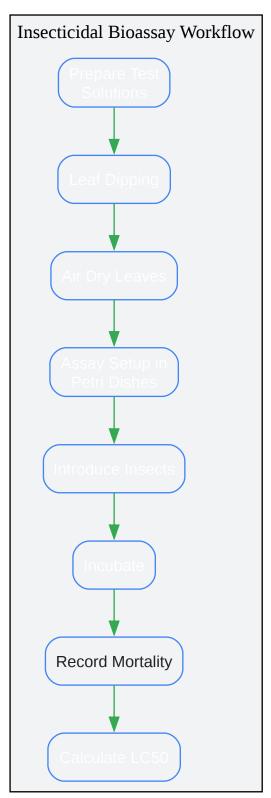
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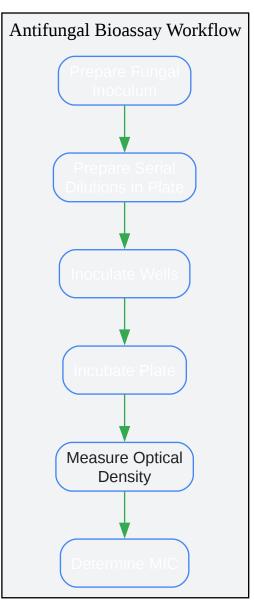
The primary mode of action of piericidins is the inhibition of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase). By binding to Complex I, **13- Hydroxyglucopiericidin A** is thought to block the transfer of electrons from NADH to ubiquinone, a critical step in cellular respiration. This disruption of ATP synthesis leads to energy depletion and ultimately cell death in susceptible organisms.











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